

Application Notes and Protocols for Ethyltrimethylammonium Bromide as a Phase-Transfer Catalyst

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Compound of Interest

Compound Name: Ethyltrimethylammonium

Cat. No.: B095326

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Introduction

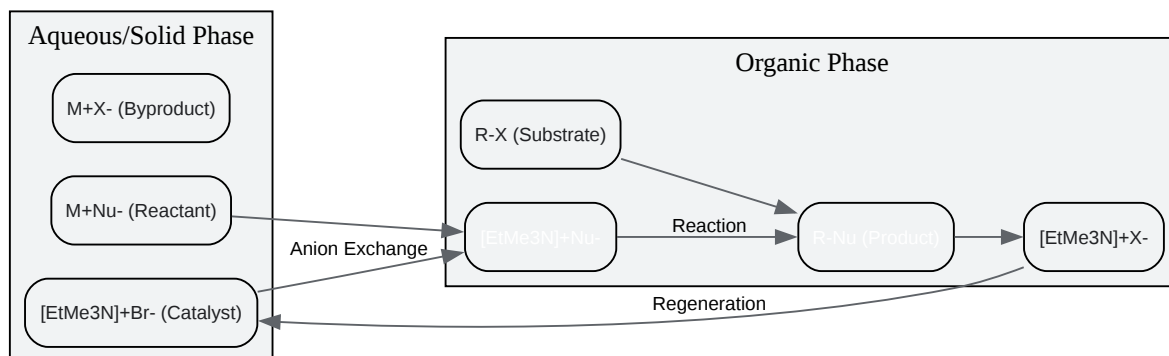
Phase-transfer catalysis (PTC) is a powerful and versatile methodology in organic synthesis that facilitates reactions between reactants located in immiscible phases, such as a solid or aqueous phase and an organic phase.^[1] **Ethyltrimethylammonium** bromide, a quaternary ammonium salt, serves as an effective phase-transfer catalyst. Its molecular structure, featuring both hydrophilic and lipophilic moieties, enables the transport of anionic species from an aqueous or solid phase into an organic phase where the reaction occurs. This transfer accelerates reaction rates, often allowing for milder reaction conditions, higher yields, and greater selectivity.^[1]

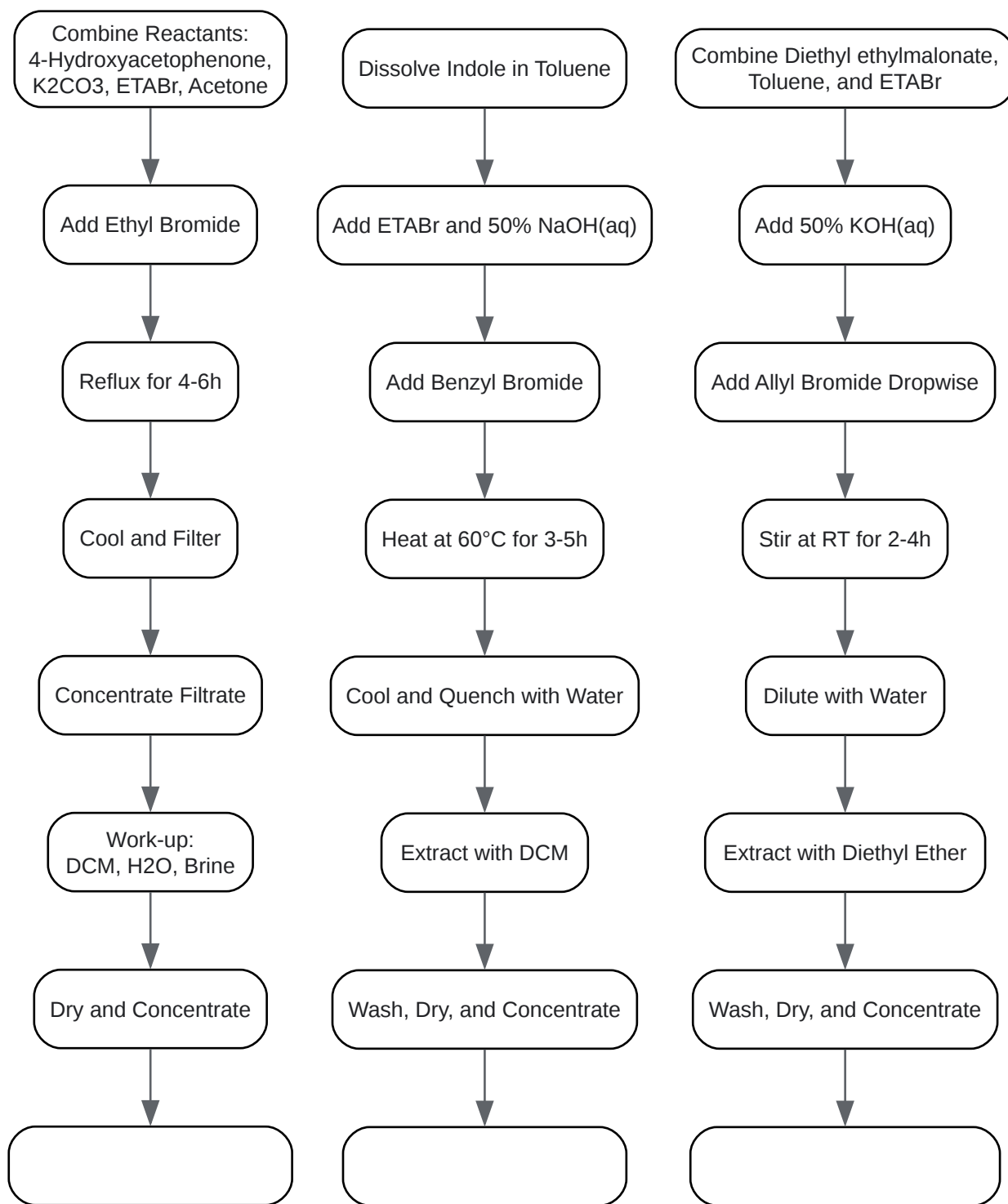
These application notes provide detailed protocols for the use of **ethyltrimethylammonium** bromide as a phase-transfer catalyst in key organic transformations relevant to pharmaceutical and fine chemical synthesis, including O-alkylation of phenols, N-alkylation of heterocycles, and C-alkylation of active methylene compounds.

Mechanism of Action

In a typical liquid-liquid or solid-liquid phase-transfer system, the **ethyltrimethylammonium** cation $[(\text{CH}_3)_3\text{N}(\text{C}_2\text{H}_5)]^+$ forms an ion pair with the reactant anion (e.g., phenoxide, enolate) at

the interface of the two phases. The lipophilic nature of the ethyl and methyl groups allows this ion pair to be soluble in the organic solvent. Once in the organic phase, the anion is highly reactive due to reduced solvation and can readily participate in nucleophilic substitution or addition reactions with the organic substrate. After the reaction, the catalyst cation pairs with the leaving group anion and returns to the aqueous or solid phase to repeat the catalytic cycle.





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References

- 1. studylib.net [studylib.net]
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